

Application Notes and Protocols for Apiezon® L Grease in Sealing Environmental Chambers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Apiezon® L is a silicone- and halogen-free ultra-high vacuum grease renowned for its exceptional properties in sealing and lubricating environmental chambers and other vacuum systems.[1][2][3][4] Its hydrocarbon base ensures it is resistant to the 'creep' and 'carry over' contamination often associated with silicone-based greases, making it an ideal choice for sensitive experiments where sample purity is paramount, such as in mass spectrometry and infrared spectroscopy.[1][2][5] This document provides detailed application notes, protocols, and technical data for the effective use of Apiezon® L grease in sealing environmental chambers.

Key Properties and Advantages

Apiezon® L grease offers several distinct advantages for sealing environmental chambers:

- Ultra-High Vacuum Compatibility: It exhibits an extremely low vapor pressure, making it suitable for ultra-high vacuum applications.[1][2][3]
- Silicone-Free: As a hydrocarbon-based grease, it prevents the silicone contamination that can interfere with sensitive analytical techniques and surface coating processes.[1][6]

- Excellent Lubrication: It provides superior lubrication for moving parts within a vacuum system while maintaining a reliable seal.[1][2][5]
- Radiation Resistance: Apiezon® L shows a degree of radiation resistance, maintaining its properties even when exposed to radiation.[2][3][5][7]
- 'Gettering' Action: The grease has the ability to absorb potentially harmful chemical impurities and grease from metal and glass surfaces.[1][2][3]
- Easy Removal: It is readily soluble in hydrocarbon solvents, allowing for straightforward cleaning and removal.[1][2][3]

Quantitative Data Summary

The following table summarizes the key quantitative properties of Apiezon® L grease for easy reference and comparison.

Property	Value	Units	Notes
Vapor Pressure	7×10^{-11}	Torr	at 20°C [1][2][3][4][8]
Typical Working Temperature Range	10 to 30	°C	Designed for use at ambient temperatures. [1][2][4][8]
Dropping Point	42 to 52	°C	ASTM D566 [7][8]
Thermal Conductivity	0.194	W/m°C	at 20°C [1][8]
Relative Density	0.896	-	at 20°C [8]
Outgassing Characteristics	<1	% TML	ASTM E595 [8]
<0.1	% CVCM	ASTM E595 [8]	Maintains excellent lubrication with a small increase in stiffness after exposure to 1 MGy of 4 MeV electrons. [2][3][5]
Volume Resistivity	1.2×10^{16}	ohm cm	[1][8]
Permittivity	2.3	-	[1][8]
Loss Tangent	<0.0001	-	[1][8]

Material Compatibility

Proper material selection is crucial for ensuring a reliable and long-lasting seal.

Compatible Materials	Incompatible Materials
Viton	EPDM (ethylene propylene diene M-class rubber)[1][2]
Silicone	EPR (ethylene propylene rubber)[1][2]
Nitrile (>30% nitrile content)[1][2]	Butyl rubber[1][2]
Nylon	PVC seals[1][2]
Polyurethane	
Polyethylene	
Polypropylene	

Experimental Protocols

This protocol outlines the steps for the correct application of Apiezon® L grease to ensure a high-quality vacuum seal.

- Surface Preparation:
 - Thoroughly clean all surfaces to be sealed, including O-rings and mating flanges.
 - Wipe surfaces with a lint-free cloth dampened with a hydrocarbon solvent (e.g., toluene, xylene) to remove any existing grease, oils, or particulates. For a more environmentally friendly option, limonene can be used.[1]
 - Ensure surfaces are completely dry before applying the grease.
- Grease Application:
 - Apply a small, even amount of Apiezon® L grease directly to the O-ring or the sealing surface.
 - A thin, uniform layer is sufficient. Over-application can lead to contamination and is unnecessary for achieving a good seal.

- Spread the grease evenly using a clean, lint-free applicator or a gloved finger. The goal is to fill microscopic imperfections on the sealing surfaces.
- Assembly:
 - Carefully place the greased O-ring into its groove.
 - Assemble the environmental chamber components, ensuring that the sealing surfaces meet squarely and are not misaligned.
 - Tighten any clamps or bolts to the manufacturer's recommended torque specifications to ensure even pressure on the seal.

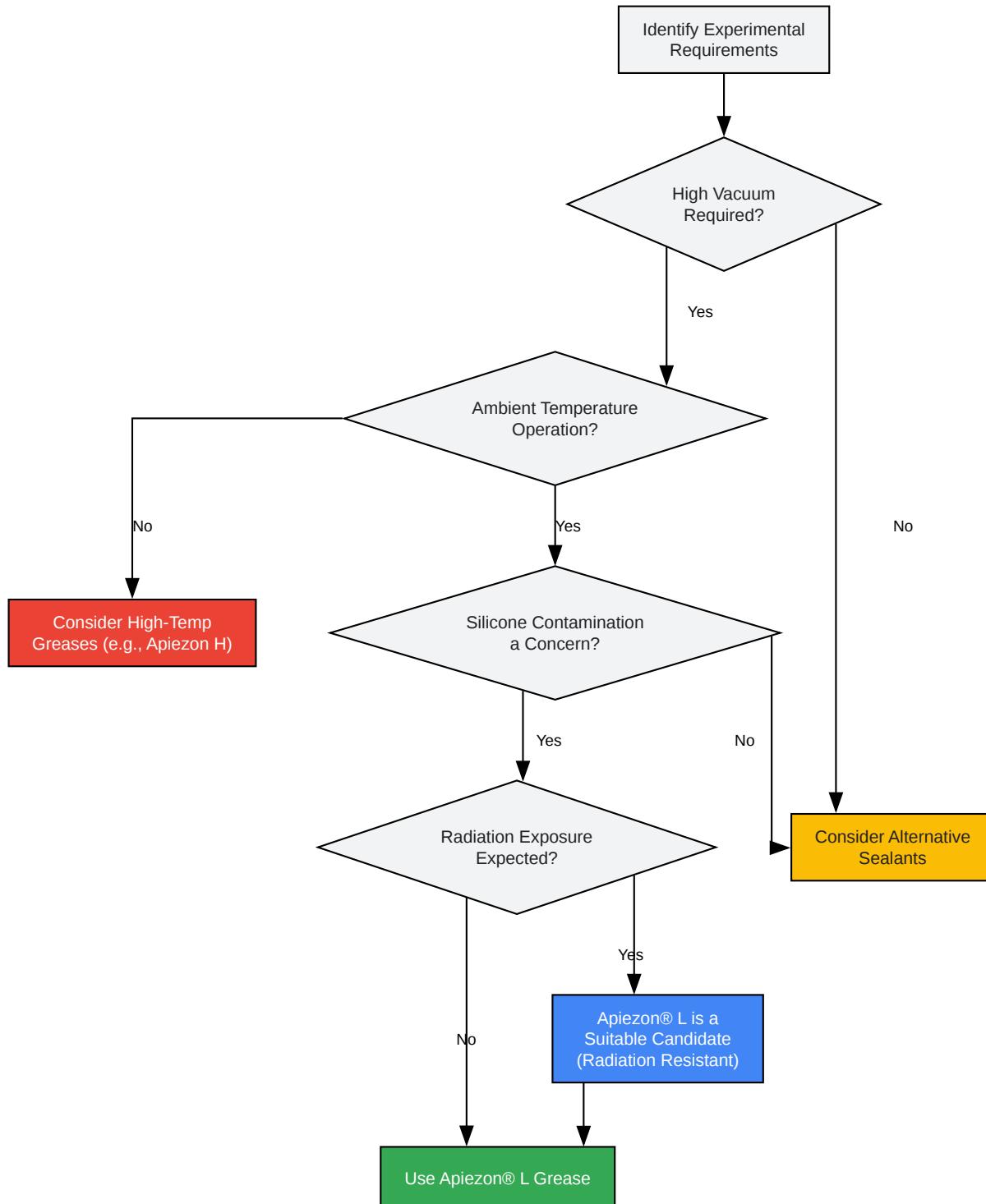
After sealing the chamber, it is essential to perform a leak test to verify the integrity of the seal.

- System Evacuation:
 - Connect the environmental chamber to a suitable vacuum pump.
 - Begin evacuating the chamber, monitoring the pressure with a calibrated vacuum gauge.
- Rate of Rise Test (Static Leak Test):
 - Once the desired base pressure is reached, isolate the chamber from the vacuum pump.
 - Record the pressure inside the chamber and start a timer.
 - Monitor the pressure over a set period. A significant rise in pressure indicates a leak.
 - The leak rate can be calculated using the formula: $\text{Leak Rate} = (\Delta P * V) / \Delta t$, where ΔP is the change in pressure, V is the volume of the chamber, and Δt is the elapsed time.
- Helium Leak Detection (Dynamic Leak Test):
 - For more sensitive leak detection, a helium leak detector is recommended.
 - Connect the leak detector to the vacuum system.
 - Evacuate the chamber to the required pressure for the leak detector to operate.

- Spray a small amount of helium gas around the potential leak points (seals, feedthroughs, welds).
- If a leak is present, the helium will be drawn into the chamber and detected by the mass spectrometer in the leak detector, indicating the location of the leak.
- Initial Removal:
 - Wipe away the majority of the grease using a clean, lint-free cloth.[1]
- Solvent Cleaning:
 - To remove any remaining residue, wash the surfaces with a hydrocarbon solvent such as toluene or xylene.[1] Limonene is a suitable environmentally friendly alternative.[1]
 - Note: Apiezon® L grease is not soluble in alcohols (e.g., ethanol, IPA) or ketones (e.g., acetone, MEK).[1]
- Final Rinse:
 - For critical applications, a final rinse with a clean solvent may be necessary to ensure all traces of the grease have been removed.

Visualization of Sealant Selection Workflow

The following diagram illustrates the logical workflow for selecting a sealant for an environmental chamber, culminating in the decision to use Apiezon® L grease.

[Click to download full resolution via product page](#)

Caption: Workflow for selecting a sealant for environmental chambers.

Troubleshooting

Problem	Possible Cause	Solution
Leak detected after sealing	Insufficient grease applied.	Disassemble, clean, and reapply a slightly more generous, even layer of grease.
Damaged or incompatible O-ring.	Inspect the O-ring for nicks, cuts, or signs of degradation. Replace if necessary with a compatible material.	
Uneven clamping pressure.	Ensure all clamps and bolts are tightened to the manufacturer's specifications.	
Contamination in the chamber	Excess grease applied.	Use a minimal amount of grease necessary to create a seal.
'Creep' from a non-Apiezon grease.	Ensure only Apiezon® L or another suitable hydrocarbon grease is used.	
Difficulty in achieving base pressure	High outgassing from the grease.	This is unlikely with Apiezon® L due to its low vapor pressure. However, ensure the grease has not absorbed volatile compounds by using fresh grease from a sealed container.
A leak is present in the system.	Perform a thorough leak test as described in Protocol 4.2.	

By following these application notes and protocols, researchers, scientists, and drug development professionals can effectively utilize Apiezon® L grease to achieve reliable, long-lasting, and contamination-free seals in their environmental chambers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Kurt J. Lesker Company | Apiezon L Hydrocarbon Greases | Enabling Technology for a Better World [lesker.com]
- 2. apiezon.com [apiezon.com]
- 3. agarscientific.com [agarscientific.com]
- 4. Apiezon-L Vacuum Lubricant Grease [accuglassproducts.com]
- 5. scientificlabs.co.uk [scientificlabs.co.uk]
- 6. tedpella.com [tedpella.com]
- 7. static.mimaterials.com [static.mimaterials.com]
- 8. proscitech.com.au [proscitech.com.au]
- To cite this document: BenchChem. [Application Notes and Protocols for Apiezon® L Grease in Sealing Environmental Chambers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1171838#apiezon-l-grease-for-sealing-environmental-chambers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com